

N-tert-butylacrylamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Butylacrylamide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-tert-**butylacrylamide** (NTBA) is a versatile monomer utilized in the synthesis of various polymers with applications in adhesives, coatings, textiles, and personal care products.^[1] Its unique properties, including high thermal stability and excellent film-forming capabilities, make it a valuable component in the development of new materials.^[1] This guide provides an in-depth overview of the safety and handling precautions necessary for the responsible use of N-tert-**butylacrylamide** in a laboratory setting, with a focus on providing actionable information for researchers and professionals in drug development.

Chemical and Physical Properties

N-tert-**butylacrylamide** is a white to off-white crystalline solid.^{[1][2]} A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference(s)
CAS Number	107-58-4	[1][3]
Molecular Formula	C ₇ H ₁₃ NO	[1][4]
Molecular Weight	127.18 g/mol	[1][4][5]
Appearance	White to off-white crystalline solid/powder	[1][2][4]
Melting Point	126-130 °C	[4][5]
Density	1.20 g/cm ³	[4][5]
Solubility in Water	4 g/100mL	[4]
Flash Point	Not applicable	[5]

Hazard Identification and Classification

N-tert-**butylacrylamide** is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement	Pictogram	Reference(s)
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	[6][7][8][9]
Skin Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	[8][10]
Eye Irritation	Category 2	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	[8][10]

Toxicological Data

The toxicological properties of N-tert-**butylacrylamide** have been investigated, with the acute oral toxicity being a key endpoint.

Endpoint	Species	Value	Reference(s)
LD ₅₀ (Oral)	Mouse	941 mg/kg	[8][11]
LD ₅₀ (Dermal)	Rat	> 2000 mg/kg	[9][12]

Experimental Protocols for Toxicity Assessment

The following are detailed methodologies for key toxicological assessments, adapted from OECD guidelines for a substance with the toxicological profile of N-tert-**butylacrylamide**.

Acute Oral Toxicity (Adapted from OECD Guideline 401)

Objective: To determine the acute oral toxicity (LD₅₀) of N-tert-**butylacrylamide** in rodents.[13]
[14][15][16]

Test Animal: Healthy, young adult laboratory mice of a standard strain, approximately 8-12 weeks old.[13] Both male and female animals are used.[13]

Methodology:

- Dose Preparation: N-tert-**butylacrylamide** is dissolved in a suitable vehicle (e.g., corn oil or water). A range of doses is prepared based on the known LD₅₀ of 941 mg/kg.[11] Suggested dose levels could be 500, 750, 1000, 1250, and 1500 mg/kg body weight.
- Administration: A single dose is administered to the animals by oral gavage.[13] Animals are fasted prior to dosing.
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[13]
- Necropsy: All animals (those that die during the study and survivors at the end of the observation period) are subjected to a gross necropsy.[13]
- Data Analysis: The LD₅₀ is calculated using a recognized statistical method.[13]

Acute Dermal Toxicity (Adapted from OECD Guideline 402)

Objective: To determine the acute dermal toxicity of N-tert-**butylacrylamide**.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Test Animal: Healthy, young adult albino rabbits or rats.[\[17\]](#)[\[18\]](#)[\[19\]](#)

Methodology:

- Preparation of the Animal: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.[\[20\]](#)
- Application of the Test Substance: A single dose of N-tert-**butylacrylamide** (e.g., 2000 mg/kg body weight, moistened with a small amount of water if necessary) is applied uniformly over a defined area of the shaved skin.[\[17\]](#)[\[19\]](#) The treated area is then covered with a porous gauze dressing.[\[19\]](#)
- Exposure: The exposure duration is 24 hours.[\[17\]](#)[\[19\]](#)
- Observation: After the exposure period, the dressing is removed, and the skin is cleaned. The animals are observed for 14 days for signs of toxicity and skin reactions (erythema and edema).[\[17\]](#)[\[20\]](#)
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.[\[20\]](#)

Acute Inhalation Toxicity (Adapted from OECD Guideline 403)

Objective: To determine the acute inhalation toxicity of N-tert-**butylacrylamide**.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

Test Animal: Healthy, young adult rats.[\[22\]](#)

Methodology:

- Test Atmosphere Generation: A dynamic inhalation exposure system is used to generate an atmosphere containing N-tert-**butylacrylamide** as a dust aerosol.[22]
- Exposure Conditions: Animals are exposed for a single 4-hour period to a target concentration.[22][25]
- Observation: Animals are observed for 14 days for signs of toxicity.[22][23][25]
- Necropsy: All animals are subjected to a gross necropsy.[23][25]

Acute Dermal Irritation/Corrosion (Adapted from OECD Guideline 404)

Objective: To assess the potential of N-tert-**butylacrylamide** to cause skin irritation or corrosion.[27][28][29][30][31]

Test Animal: Healthy, young adult albino rabbits.[27][30][31]

Methodology:

- Application: A 0.5 g amount of N-tert-**butylacrylamide** is applied to a small area of shaved skin and covered with a gauze patch.[27]
- Exposure: The exposure period is 4 hours.[27]
- Observation: The skin is examined for erythema and edema at 1, 24, 48, and 72 hours after patch removal.[29] The observation may continue for up to 14 days to assess the reversibility of any effects.[27][29]

Acute Eye Irritation/Corrosion (Adapted from OECD Guideline 405)

Objective: To determine the potential of N-tert-**butylacrylamide** to cause eye irritation or corrosion.[32][33][34][35][36]

Test Animal: Healthy, young adult albino rabbits.[32][33][36]

Methodology:

- Application: A single dose of 0.1 g of solid N-tert-**butylacrylamide** is instilled into the conjunctival sac of one eye of the animal.[\[32\]](#) The other eye serves as a control.[\[32\]](#)
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for signs of corneal opacity, iritis, conjunctivitis (redness), and chemosis.[\[32\]](#)[\[35\]](#) The observation period can be extended to 21 days to evaluate the reversibility of the effects.[\[36\]](#)

Safe Handling and Storage

Engineering Controls

- Use in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[\[11\]](#)
- Facilities should be equipped with an eyewash station and a safety shower.[\[11\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[11\]](#)[\[12\]](#)
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.[\[11\]](#)[\[12\]](#)
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator for dusts should be worn.[\[6\]](#)[\[7\]](#)

Handling Procedures

- Wash hands thoroughly after handling.[\[8\]](#)[\[11\]](#)
- Avoid contact with eyes, skin, and clothing.[\[11\]](#)
- Minimize dust generation and accumulation.[\[11\]](#)
- Do not eat, drink, or smoke when using this product.[\[8\]](#)[\[10\]](#)

Storage

- Store in a tightly closed container.[\[11\]](#)

- Store in a cool, dry, well-ventilated area away from incompatible substances such as oxidizing agents.[\[11\]](#)[\[12\]](#)
- It is recommended to store refrigerated (below 4°C/39°F).[\[11\]](#)

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[11\]](#)
- Skin Contact: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[11\]](#)
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. Do NOT induce vomiting.[\[2\]](#)[\[11\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[11\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to ensure safety and minimize environmental contamination.

Spill Cleanup Protocol

- Evacuate: Evacuate unnecessary personnel from the spill area.[\[37\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[11\]](#)
- Personal Protective Equipment: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[\[37\]](#)
- Containment: For a solid spill, carefully sweep up the material to avoid generating dust.[\[38\]](#)
- Collection: Place the swept-up material into a suitable, labeled container for disposal.[\[11\]](#)[\[38\]](#)

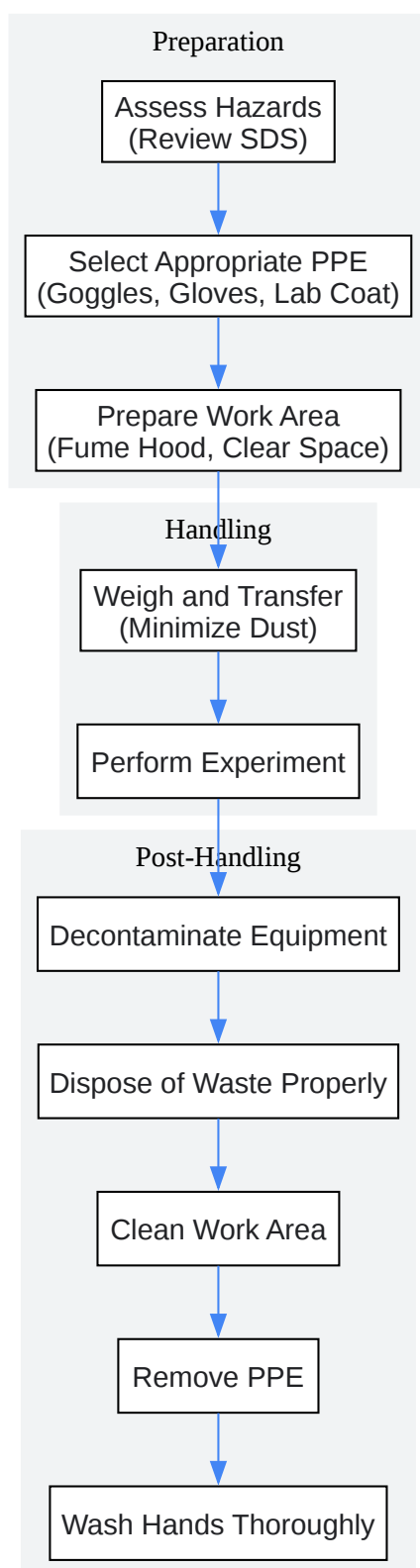
- Decontamination: Clean the spill area with soap and water.[\[39\]](#) Collect the cleaning materials for disposal as hazardous waste.[\[39\]](#)
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[\[11\]](#) Consult local, state, and federal hazardous waste regulations to ensure complete and accurate classification and disposal.

Visualizations

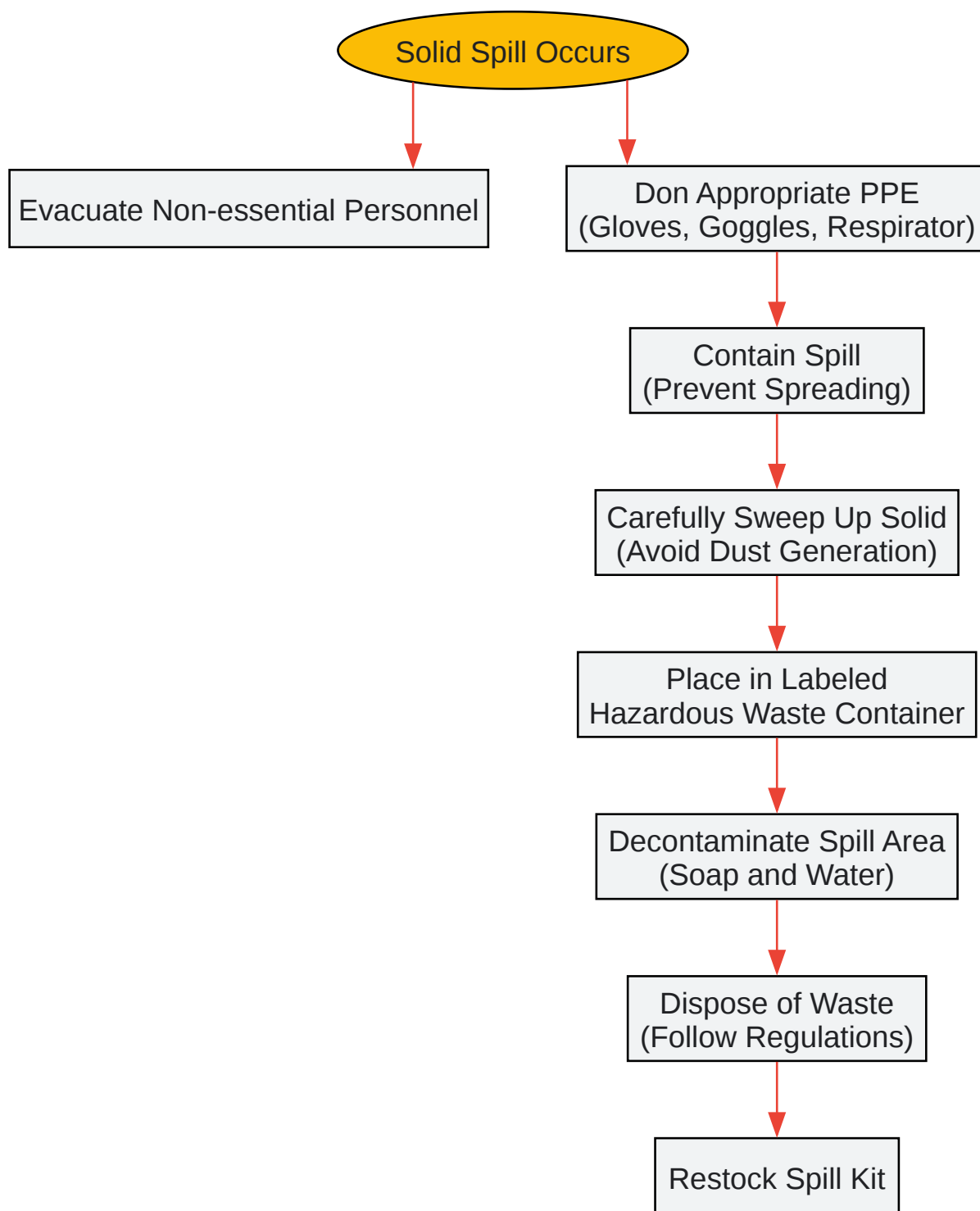
General Handling Workflow



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Caption: Workflow for the safe handling of N-tert-**butyl**acrylamide.

Solid Spill Cleanup Procedure



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Caption: Logical workflow for cleaning up a solid N-tert-**butylacrylamide** spill.

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References

- 1. N-Tertiary Butyl Acrylamide Manufacturer & Suppliers [ELVISC-ntBAAM - Elchemy [elchemy.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 0.2% [tonfengchem.com]
- 4. TBAA – Atvantic Finechem Pvt. Ltd. [atvanticfinechem.com]
- 5. A detailed overview about n-Tert-Butylacrylamide CAS 107-58-4 - Vinati Organics Limited [vinatiorganics.com]
- 6. N-tert-Butylacrylamide 97 107-58-4 [sigmaaldrich.com]
- 7. N-tert-Butylacrylamide 97 107-58-4 [sigmaaldrich.com]
- 8. tcichemicals.com [tcichemicals.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
- 10. N-tert-Butylacrylamide, 25G | Labscoop [labscoop.com]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 12. fishersci.com [fishersci.com]
- 13. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 14. oecd.org [oecd.org]
- 15. scribd.com [scribd.com]
- 16. oecd.org [oecd.org]
- 17. Acute Dermal Toxicity OECD 402 - Toxicology IND Services [toxicology-ind.com]
- 18. oecd.org [oecd.org]
- 19. Acute dermal toxicity-402 | PPTX [slideshare.net]
- 20. scribd.com [scribd.com]
- 21. oecd.org [oecd.org]

- 22. Acute Inhalation Toxicity OECD 403 - Toxicology IND Services [toxicology-ind.com]
- 23. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 24. oecd.org [oecd.org]
- 25. eurolab.net [eurolab.net]
- 26. Acute toxicity study for inhalation | PPTX [slideshare.net]
- 27. oecd.org [oecd.org]
- 28. oecd.org [oecd.org]
- 29. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 30. nucro-technics.com [nucro-technics.com]
- 31. OECD N°404 : Laboratory skin irritant/corrosive test - Analytice [analytice.com]
- 32. oecd.org [oecd.org]
- 33. oecd.org [oecd.org]
- 34. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 35. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 36. nucro-technics.com [nucro-technics.com]
- 37. ccny.cuny.edu [ccny.cuny.edu]
- 38. ehs.utk.edu [ehs.utk.edu]
- 39. 5.4.1.1 Incidental Spill Cleanup Procedures | Environment, Health and Safety [ehs.cornell.edu]
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